

3-Thiopheneethanol CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Thiopheneethanol

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An In-depth Technical Guide to 3-Thiopheneethanol

Introduction

3-Thiopheneethanol, with the CAS number 13781-67-4, is a significant chemical intermediate in the fields of pharmaceutical synthesis and materials science.^{[1][2]} Its structure, featuring a thiophene ring attached to an ethanol group, makes it a valuable building block for a variety of more complex molecules.^[2] This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

3-Thiopheneethanol, also known as 2-(3-Thienyl)ethanol or 3-(2-Hydroxyethyl)thiophene, is a clear, colorless to yellow-brown liquid at room temperature.^{[3][4][5]}

Molecular Structure:

- Molecular Formula: C₆H₈OS^{[3][5][6][7]}
- Molecular Weight: 128.19 g/mol ^{[3][4][6][8]}
- SMILES string: OCCc1ccsc1
- InChI key: YYPNNBPPDFTQFX-UHFFFAOYSA-N^{[3][7]}

A 2D representation of the molecular structure is as follows:

 3-Thiopheneethanol structure

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Thiopheneethanol**.

Property	Value	Reference
CAS Number	13781-67-4	[3][4][5][6][7][8]
EC Number	237-434-7	[6]
MDL Number	MFCD00009766	[4][6][8]
Appearance	Clear colorless to yellow-brown liquid	[3][4][5]
Boiling Point	110-111 °C at 14 mmHg	[1][3][5]
Density	1.144 g/mL at 25 °C	[1][3][5]
Refractive Index (n _{20/D})	1.552	[1][3][5]
Flash Point	92 °C (197.6 °F) - closed cup	[8]
Water Solubility	Sparingly soluble (0.059 g/L at 25°C)	[3][5][9]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Thiopheneethanol**.

Spectrum Type	Key Data/Reference
^1H NMR	Spectra available from ChemicalBook and PubChem.[8][9]
^{13}C NMR	Spectra available from PubChem.[8]
IR	FTIR, ATR-IR, and Vapor Phase IR spectra are available on PubChem.[8]
Mass Spectrometry	Electron ionization mass spectrum is available on the NIST WebBook.[7]

Experimental Protocols

Detailed methodologies for the synthesis of and reactions involving **3-Thiopheneethanol** are critical for its practical application.

1. Synthesis of **3-Thiopheneethanol** from 3-Thiopheneacetic acid

This protocol describes the reduction of 3-thiopheneacetic acid to **3-thiopheneethanol** using lithium aluminum hydride (LiAlH_4).[5]

- Materials:
 - Lithium aluminum hydride (LiAlH_4)
 - Tetrahydrofuran (THF)
 - 3-Thiopheneacetic acid
 - Ethyl acetate (EtOAc)
 - Water
 - Anhydrous sodium sulfate
 - Diatomaceous earth

- Procedure:
 - Add LiAlH_4 (4.56 g, 0.12 mol) to 200 mL of THF in a reaction vessel at 0 °C and stir the mixture.[\[5\]](#)
 - Slowly add a solution of 3-thiopheneacetic acid (14.2 g, 0.1 mol) dissolved in 100 mL of THF dropwise to the LiAlH_4 mixture, maintaining the temperature at 0 °C.[\[5\]](#)
 - After the addition is complete, continue to stir the reaction mixture at 0 °C for 2 hours.[\[5\]](#)
 - To quench the reaction, slowly add 200 mL of EtOAc to the reaction mixture, followed by 5 mL of water.[\[5\]](#)
 - Filter the resulting suspension through diatomaceous earth.[\[5\]](#)
 - Dry the filtrate with anhydrous sodium sulfate.[\[5\]](#)
 - Concentrate the dried filtrate to dryness to obtain **3-thiopheneethanol** (12.44 g, 99% yield).[\[5\]](#)

2. Synthesis of 2-Bromo-3-(2-hydroxyethyl)thiophene from **3-Thiopheneethanol**

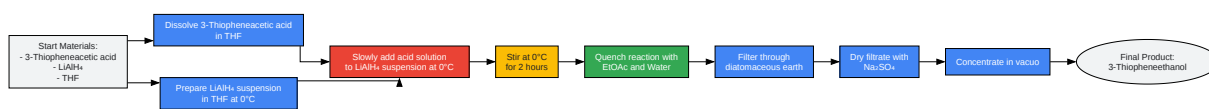
This protocol details the bromination of **3-thiopheneethanol** using N-bromosuccinimide (NBS).[\[10\]](#)

- Materials:
 - **3-Thiopheneethanol** (2-(3-thienyl)ethanol)
 - Carbon tetrachloride (CCl_4)
 - N-bromosuccinimide (NBS)
- Procedure:
 - In a suitable reaction vessel, dissolve **3-thiopheneethanol** (25.0 g, 0.195 mol) in 250 mL of carbon tetrachloride with stirring.[\[10\]](#)

- Add N-bromosuccinimide (34.7 g, 0.195 mol) in several portions over a 15-minute period.
[10]
- Stir the mixture at room temperature for one hour.[10]
- Remove the succinimide by filtration.[10]
- Concentrate the filtrate in vacuo at room temperature to yield the product, 2-Bromo-3-(2-hydroxyethyl)thiophene, as a viscous amber oil (40.2 g, 99% yield).[10]

Workflow and Pathway Visualizations

The following diagrams illustrate the experimental workflows described above.



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Caption: Synthesis of **3-Thiopheneethanol** via reduction.



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Caption: Bromination of **3-Thiopheneethanol**.

Applications in Research and Drug Development

3-Thiopheneethanol is a versatile reagent with several important applications:

- **Pharmaceutical Intermediate:** It is a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs).[2] Notably, it is used in the production of antiplatelet drugs such as ticlopidine and clopidogrel.[2][11] The thiophene nucleus is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs.[12]
- **Synthesis of Derivatives:** It serves as a starting material for a wide range of ether and ester derivatives.[5] These derivatives are often explored for their own biological activities or used in further synthetic steps.
- **Advanced Materials:** **3-Thiopheneethanol** is used as a reagent in the synthesis of pH-responsive near-infrared emitting conjugated polymer nanoparticles.[2][5] These nanoparticles have potential applications in cellular imaging and controlled drug delivery.[2][5]
- **Antiviral Research:** It has been utilized in the preparation of potent inhibitors of the respiratory syncytial virus (RSV) RNA polymerase, indicating its potential in the development of antiviral therapies.[2][5]

In summary, **3-Thiopheneethanol** is a key chemical compound with significant utility in both academic research and industrial applications, particularly in the pharmaceutical sector. Its versatile reactivity and the biological significance of the thiophene moiety ensure its continued importance in the development of new medicines and materials.

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- To cite this document: BenchChem. [3-Thiopheneethanol CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104103#3-thiopheneethanol-cas-number-and-molecular-structure]

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